

# safety and hazard information for 1,2-bis(trimethylsilyl)benzene

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## Compound of Interest

Compound Name: 1,2-Bis(trimethylsilyl)benzene

Cat. No.: B095815

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## An In-depth Technical Guide to the Safety and Hazard Information of 1,2-bis(trimethylsilyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety and hazard information for **1,2-bis(trimethylsilyl)benzene**. It is intended for informational purposes for a technical audience and should not be considered a substitute for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). Users should always consult the most up-to-date SDS from their supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Introduction

**1,2-Bis(trimethylsilyl)benzene** is an organosilicon compound utilized in chemical synthesis.<sup>[1]</sup> Understanding its safety and hazard profile is crucial for its safe handling in a laboratory setting. This guide synthesizes available data on its hazards, exposure controls, and emergency procedures. A notable finding is the conflicting information regarding its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), underscoring the importance of a cautious approach to its handling.

## Hazard Identification and Classification

There is conflicting information in the public domain regarding the GHS classification of **1,2-bis(trimethylsilyl)benzene**. Some sources classify it as causing serious eye irritation, while others state it is not a hazardous substance. This discrepancy highlights the need for careful handling and the use of appropriate personal protective equipment.

One supplier's Safety Data Sheet indicates that **1,2-bis(trimethylsilyl)benzene** causes serious eye irritation (H319).[2][3] In contrast, another supplier classifies it as not a hazardous substance or mixture.[4] For other toxicological endpoints, such as acute toxicity, skin corrosion/irritation, and carcinogenicity, data is largely unavailable.[2]

## GHS Classification

Hazard Class	GHS Category	Hazard Statement	Source
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	[2][3]
Not a hazardous substance or mixture	Not applicable	Not applicable	[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-bis(trimethylsilyl)benzene** is provided below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> Si <sub>2</sub>	[2][3]
Molecular Weight	222.47 g/mol	[3]
CAS Number	17151-09-6	[2][5]
Appearance	Liquid	[5]
Color	Colorless	[5]

## Handling and Storage

Due to the uncertainty in its hazard profile, cautious handling and storage are recommended.

## Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[\[2\]](#)
- Avoid breathing vapor or mist.
- Wash hands thoroughly after handling.[\[2\]](#)

## Storage

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.
- Some sources recommend refrigeration and storage under an inert gas.

## Exposure Controls and Personal Protection

The following exposure controls and personal protective measures are recommended based on the available information.

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. A local exhaust or a chemical fume hood is recommended.	[4]
Eye/Face Protection	Wear safety glasses with side shields or chemical safety goggles.	[2]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	[2]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.	
Hygiene Measures	Wash hands thoroughly after handling.	[2]

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Measures	Source
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2]
Skin Contact	Wash off with soap and plenty of water.	[2]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.	[2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.	[2]

## Fire-Fighting Measures

Aspect	Recommendation	Source
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[2]
Specific Hazards	No data available.	[2]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.	[2]

## Accidental Release Measures

In the event of a spill, follow these procedures.

Aspect	Recommendation	Source
Personal Precautions	Wear appropriate personal protective equipment. Ensure adequate ventilation.	[4]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.	[4]
Methods for Cleaning Up	Absorb with an inert material and dispose of as hazardous waste.	[4]

## Experimental Protocols

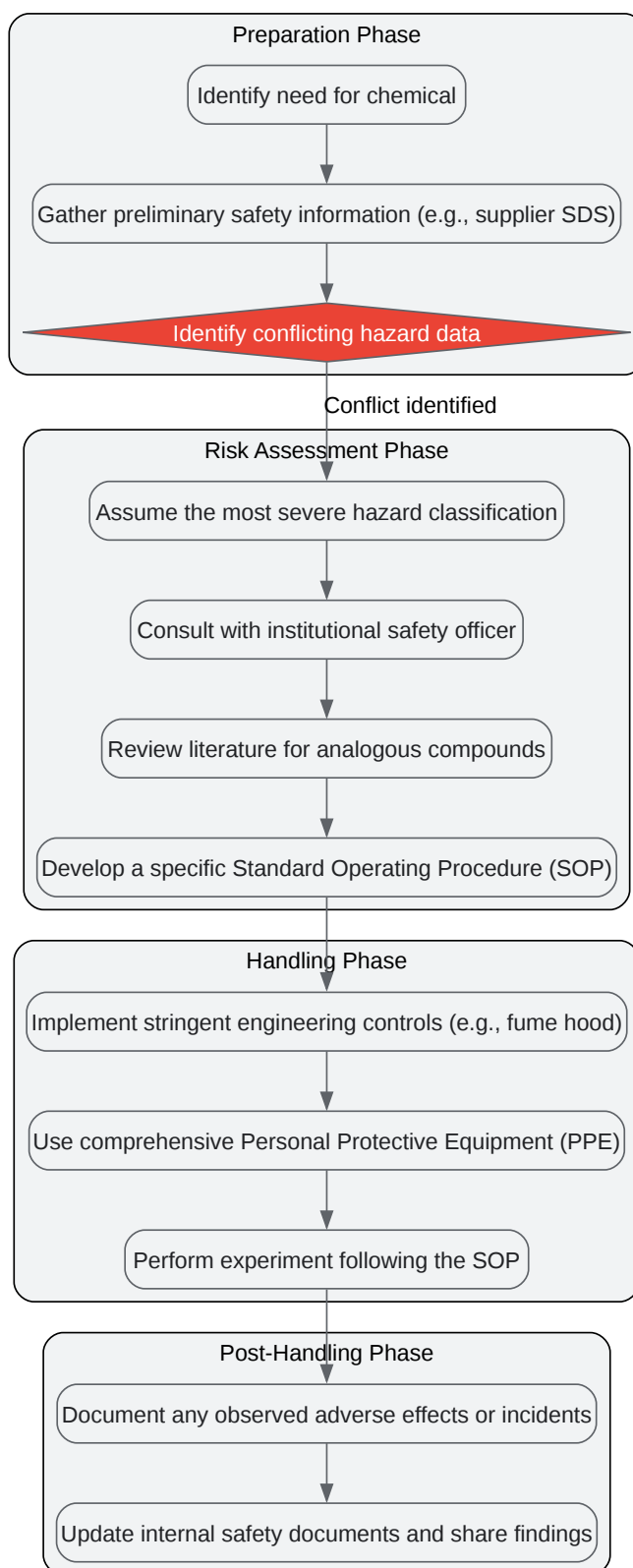
Detailed experimental protocols for the toxicological assessment of **1,2-bis(trimethylsilyl)benzene** are not available in the public domain. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically used for GHS classification.

## Eye Irritation/Damage

The potential for eye irritation is a key hazard identified for this compound. The standard in vivo method is the Draize rabbit eye test (OECD Test Guideline 405). In this test, the substance is applied to one eye of a rabbit, with the other eye serving as a control. The eyes are observed for opacity, redness, and swelling at specific intervals. In vitro alternatives, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437) or the Reconstructed human Cornea-like Epithelium (RhCE) test (OECD TG 492), are increasingly used to reduce animal testing.

## Logical Workflow for Handling Chemicals with Conflicting Hazard Data

The conflicting GHS classification for **1,2-bis(trimethylsilyl)benzene** necessitates a cautious and systematic approach to its handling. The following diagram illustrates a logical workflow for researchers when faced with such a situation.



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Caption: Workflow for handling chemicals with conflicting safety data.

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- To cite this document: BenchChem. [safety and hazard information for 1,2-bis(trimethylsilyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095815#safety-and-hazard-information-for-1-2-bis-trimethylsilyl-benzene]

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